

A Guide to the Safe Disposal of Glycine-1-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycine-1-13C

Cat. No.: B1329947

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper management and disposal of chemical compounds are paramount for ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the proper disposal of **Glycine-1-13C**, a non-radioactive, stable isotope-labeled amino acid.

Glycine-1-13C is a valuable tool in a variety of research applications, including metabolic studies and protein analysis.^{[1][2]} While it is not classified as a hazardous chemical, adherence to proper disposal protocols is crucial to maintain a safe laboratory environment and comply with local regulations.^{[3][4]}

Key Safety and Handling Information

Glycine-1-13C shares the same chemical properties as naturally occurring glycine. The key distinction is the enrichment of the carbon-13 isotope at the carboxyl position, which allows it to be used as a tracer in various scientific investigations.^[5] As a stable, non-radioactive isotope, **Glycine-1-13C** does not pose a radiological hazard.

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle in a well-ventilated area to avoid dust formation and inhalation.
- Store in a cool, dry place away from light and moisture in a tightly sealed container.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Glycine-1-13C**.

Property	Value	Reference
Molecular Formula	$^{13}\text{CC}_1\text{H}_5\text{NO}_2$	
Molecular Weight	76.06 g/mol	
Appearance	White crystalline powder	
Melting Point	233 °C	
Solubility	Soluble in water	
Stability	Stable under normal conditions	

Step-by-Step Disposal Procedures

The appropriate disposal method for **Glycine-1-13C** depends on its purity and whether it has been mixed with other chemicals. As a non-hazardous substance in its pure form, the disposal is straightforward. However, if contaminated, it must be treated as hazardous waste.

Disposal of Uncontaminated **Glycine-1-13C**:

- **Consult Local Regulations:** Before proceeding, always consult your institution's environmental health and safety (EHS) office and local waste disposal regulations. Some municipalities may permit the disposal of non-hazardous amino acids like glycine down the sanitary sewer.
- **Dissolution (if permitted):** If permitted by local authorities, dissolve the **Glycine-1-13C** in a large volume of water.
- **Sanitary Sewer Disposal:** Pour the resulting solution down a designated laboratory sink with a continuous flow of water to ensure high dilution.
- **Record Keeping:** Maintain a record of the disposal, including the date, quantity, and method.

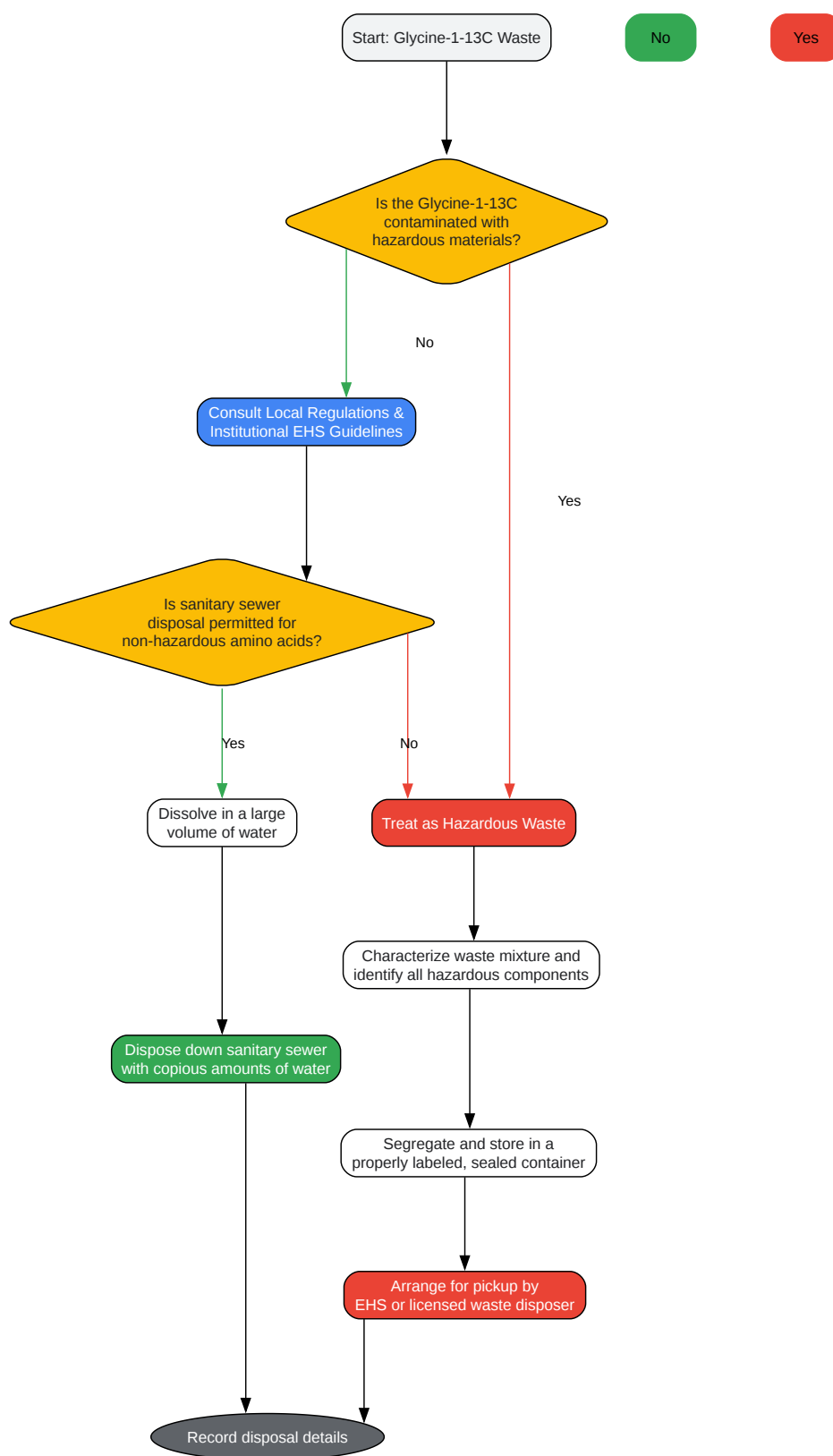
Disposal of Contaminated **Glycine-1-13C**:

If **Glycine-1-13C** is mixed with hazardous materials (e.g., solvents, other chemicals), it must be disposed of as chemical waste.

- **Waste Identification:** Characterize the waste mixture to identify all hazardous components.
- **Segregation:** Do not mix with other waste streams. Store in a dedicated, properly labeled waste container. The label should clearly state "Hazardous Waste" and list all constituents.
- **Containerization:** Use a chemically compatible and sealable container.
- **Contact EHS:** Arrange for pickup and disposal by your institution's EHS department or a licensed chemical waste disposal company.
- **Documentation:** Complete all necessary waste disposal forms as required by your institution and local regulations.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Glycine-1-13C**.



[Click to download full resolution via product page](#)

Glycine-1-13C Disposal Decision Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. moravek.com [moravek.com]
- 2. Glycine (1- C^{13} , 99%)- Cambridge Isotope Laboratories, CLM-422-1 [isotope.com]
- 3. mmbio.byu.edu [mmbio.byu.edu]
- 4. durhamtech.edu [durhamtech.edu]
- 5. books.rsc.org [books.rsc.org]
- To cite this document: BenchChem. [A Guide to the Safe Disposal of Glycine-1- C^{13}]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329947#glycine-1-13c-proper-disposal-procedures\]](https://www.benchchem.com/product/b1329947#glycine-1-13c-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com